

Application Notes and Protocols for Using Casein Hydrolysate in Mammalian Cell Culture

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Compound of Interest

Compound Name: Casein hydrolysate

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Introduction

Casein hydrolysate, a complex mixture of peptides and amino acids derived from the enzymatic or acidic digestion of casein, is a valuable supplement in mammalian cell culture.^[1] It serves as a rich source of nitrogen, essential amino acids, and other critical nutrients, promoting robust cell growth and enhancing the production of recombinant proteins and monoclonal antibodies.^[1] The use of **casein hydrolysate** is particularly beneficial in serum-free and chemically defined media, where it can improve cell viability, extend culture duration, and increase product titers.^[2] This document provides detailed application notes, experimental protocols, and an overview of the signaling pathways influenced by **casein hydrolysate** to guide its effective use in mammalian cell culture.

Applications and Benefits

Casein hydrolysate is widely used in the biopharmaceutical industry to enhance the performance of various mammalian cell lines, including Chinese Hamster Ovary (CHO) and hybridoma cells. Its primary applications and benefits include:

- **Enhanced Cell Growth and Viability:** The rich nutrient composition of **casein hydrolysate** supports higher viable cell densities and prolongs cell viability in batch and fed-batch cultures.[\[2\]](#)
- **Increased Protein Production:** Supplementation with **casein hydrolysate** has been shown to significantly boost the specific productivity and final titer of recombinant proteins and monoclonal antibodies.[\[1\]](#)[\[2\]](#)
- **Serum Reduction and Elimination:** **Casein hydrolysate** can be used as a supplement to reduce or replace fetal bovine serum (FBS) in cell culture media, thereby minimizing variability, reducing costs, and mitigating the risk of contamination.
- **Protection Against Apoptosis:** Bioactive peptides within **casein hydrolysate** can exert anti-apoptotic effects, protecting cells from programmed cell death induced by various culture stresses.[\[3\]](#)
- **Improved Metabolic Efficiency:** The presence of readily available amino acids and peptides can lead to more efficient nutrient utilization and reduced accumulation of toxic byproducts like lactate.[\[4\]](#)

Data Presentation

The following tables summarize the typical effects of **casein hydrolysate** supplementation on CHO cell culture performance. The data is a composite representation from multiple studies to illustrate the general trends observed.

Table 1: Effect of **Casein Hydrolysate** Concentration on CHO Cell Growth and Viability in Batch Culture

Casein Hydrolysate Conc. (g/L)	Peak Viable Cell Density (x 10 ⁶ cells/mL)	Viability on Day 7 (%)
0 (Control)	1.5	26.8
1	2.15	42.4
2	1.71	-
4	3.6	>90 (Day 5)
6	Maximum density observed, then decreased	-

Note: Data compiled from multiple sources to show representative trends.[\[5\]](#)[\[6\]](#)

Table 2: Impact of Hydrolysate Supplementation on Monoclonal Antibody (mAb) Titer in Fed-Batch Culture

Supplement	Peak Viable Cell Density (x 10 ⁶ cells/mL)	Final mAb Titer (g/L)	Fold Increase in Titer
Control (No Hydrolysate)	~15	~5.0	-
Yeast Hydrolysate (1 g/L) + Polypeptone (4 g/L)	~2.5 (in bioreactor)	0.22 (in flask)	1.8
Cottonseed Hydrolysate (4 g/L)	~3.6	Increased by 200%	2.0
Chemically Defined Feed with Plant-Derived Hydrolysates	>20	13	2.6

Note: This table includes data from various hydrolysates to illustrate the general positive effect on titer.[\[1\]](#)

Experimental Protocols

Protocol 1: Preparation of Casein Hydrolysate Stock Solution

This protocol describes the preparation of a sterile stock solution of **casein hydrolysate** for addition to cell culture media.

Materials:

- **Casein hydrolysate** powder
- 1X Phosphate-Buffered Saline (PBS), pH 7.4
- 1N Sodium Hydroxide (NaOH)
- 1M Hydrochloric Acid (HCl)
- Stir plate and stir bar
- Sterile filter unit (0.22 μ m pore size)
- Sterile storage bottles

Procedure:

- Weigh the desired amount of **casein hydrolysate** powder.
- In a sterile beaker, add the **casein hydrolysate** powder to 1X PBS. A common stock solution concentration is 100 g/L.
- Place the beaker on a stir plate and begin stirring.
- Gently heat the solution to approximately 60°C.
- Add a few drops of 1N NaOH to aid in dissolution. Casein is more soluble at a slightly alkaline pH.
- Continue stirring for 10-15 minutes until the **casein hydrolysate** is completely dissolved.

- Allow the solution to cool to room temperature.
- Adjust the pH of the solution back to 7.4 using 1M HCl.
- Sterilize the **casein hydrolysate** stock solution by passing it through a 0.22 µm sterile filter.
- Aliquot the sterile stock solution into sterile storage bottles.
- Store the stock solution at 2-8°C.

Protocol 2: Sequential Adaptation of CHO Cells to Casein Hydrolysate Supplemented Medium

This protocol outlines a gradual adaptation process for transitioning CHO cells from a standard serum-free medium to a medium supplemented with **casein hydrolysate**.

Materials:

- CHO cells in suspension culture
- Standard serum-free CHO medium (Original Medium)
- Serum-free CHO medium supplemented with the desired concentration of **casein hydrolysate** (Target Medium)
- Shake flasks or other suitable culture vessels
- CO2 incubator

Procedure:

- Initial Culture: Start with a healthy culture of CHO cells in the Original Medium with a viability of >95%.
- Passage 1 (75% Original: 25% Target): At the next subculture, seed the cells into a mixture of 75% Original Medium and 25% Target Medium.

- Subsequent Passages: Continue to subculture the cells every 3-4 days. At each passage, increase the proportion of the Target Medium as outlined in the table below. Monitor cell viability and growth at each step.

Passage Number	% Original Medium	% Target Medium	Minimum Viability to Proceed
1	75%	25%	>90%
2	50%	50%	>90%
3	25%	75%	>90%
4	0%	100%	>90%

- Troubleshooting: If cell viability drops below 90% at any stage, maintain the cells at the current medium ratio for an additional 1-2 passages before proceeding to the next step.^[1] If viability continues to be low, consider adding an intermediate adaptation step (e.g., 90% Original: 10% Target).^[1]
- Full Adaptation: Once the cells are successfully cultured in 100% Target Medium with high viability for at least three passages, they are considered fully adapted.

Protocol 3: Fed-Batch Culture of CHO Cells Using Casein Hydrolysate Supplementation

This protocol provides a general framework for a fed-batch culture process using **casein hydrolysate** as part of the feed strategy to enhance monoclonal antibody production.

Materials:

- Adapted CHO cells producing a monoclonal antibody
- Basal CHO medium
- Concentrated feed medium containing **casein hydrolysate**, amino acids, and glucose
- Shake flasks or bioreactor

- CO2 incubator or bioreactor control unit

Procedure:

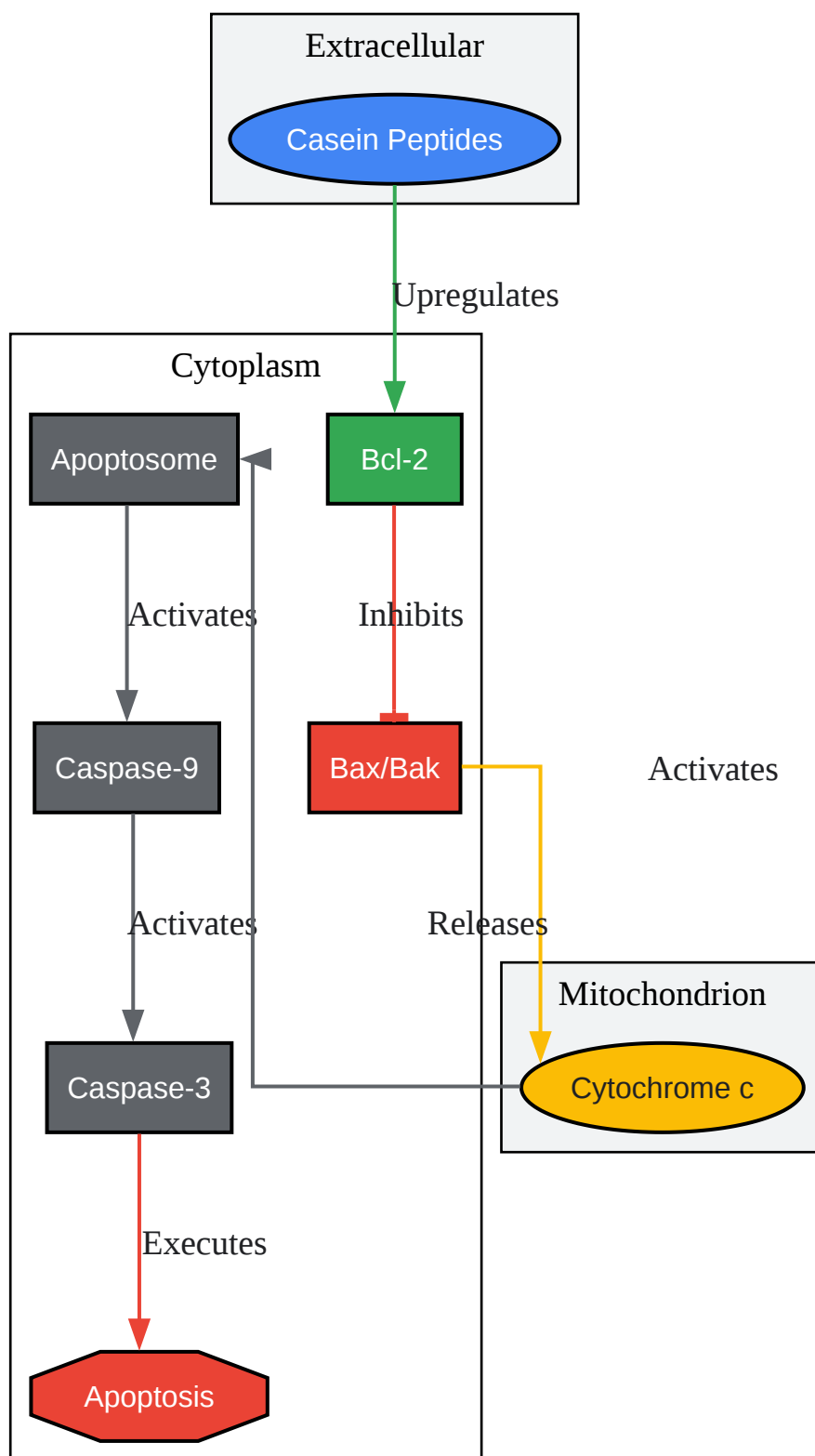
- Inoculation: Inoculate the shake flasks or bioreactor with the adapted CHO cells at a seeding density of $0.3\text{--}0.5 \times 10^6$ viable cells/mL in the basal medium.
- Batch Phase: Culture the cells in batch mode until the viable cell density reaches approximately $2\text{--}3 \times 10^6$ cells/mL. This typically takes 2-3 days.
- Fed-Batch Phase:
 - Begin feeding on day 3 or when the glucose level drops below a predetermined setpoint (e.g., 2 g/L).
 - Add a bolus of the concentrated feed medium containing **casein hydrolysate** daily. The volume of the feed can be a fixed percentage of the initial culture volume (e.g., 3-5% per day) or adjusted based on daily cell density and nutrient consumption.
 - Monitor viable cell density, viability, glucose, lactate, and product titer daily or every other day.
- Culture Monitoring and Control (for bioreactor):
 - Maintain the temperature at 37°C (a temperature shift to 33-35°C in the later stages of the culture can sometimes improve productivity).
 - Control the pH at a setpoint of 6.9-7.2.
 - Maintain dissolved oxygen (DO) at 30-60% of air saturation.
- Harvest: Continue the fed-batch culture for 12-18 days, or until cell viability drops significantly (e.g., below 60%). Harvest the culture supernatant for downstream purification of the monoclonal antibody.

Signaling Pathways and Mechanisms of Action

Casein hydrolysate contains a variety of bioactive peptides that can influence cellular signaling pathways, leading to enhanced survival and productivity.

Anti-Apoptotic Signaling

Certain peptides derived from casein can inhibit apoptosis, or programmed cell death. This is often achieved through the modulation of the Bcl-2 family of proteins, which are key regulators of the intrinsic apoptotic pathway.

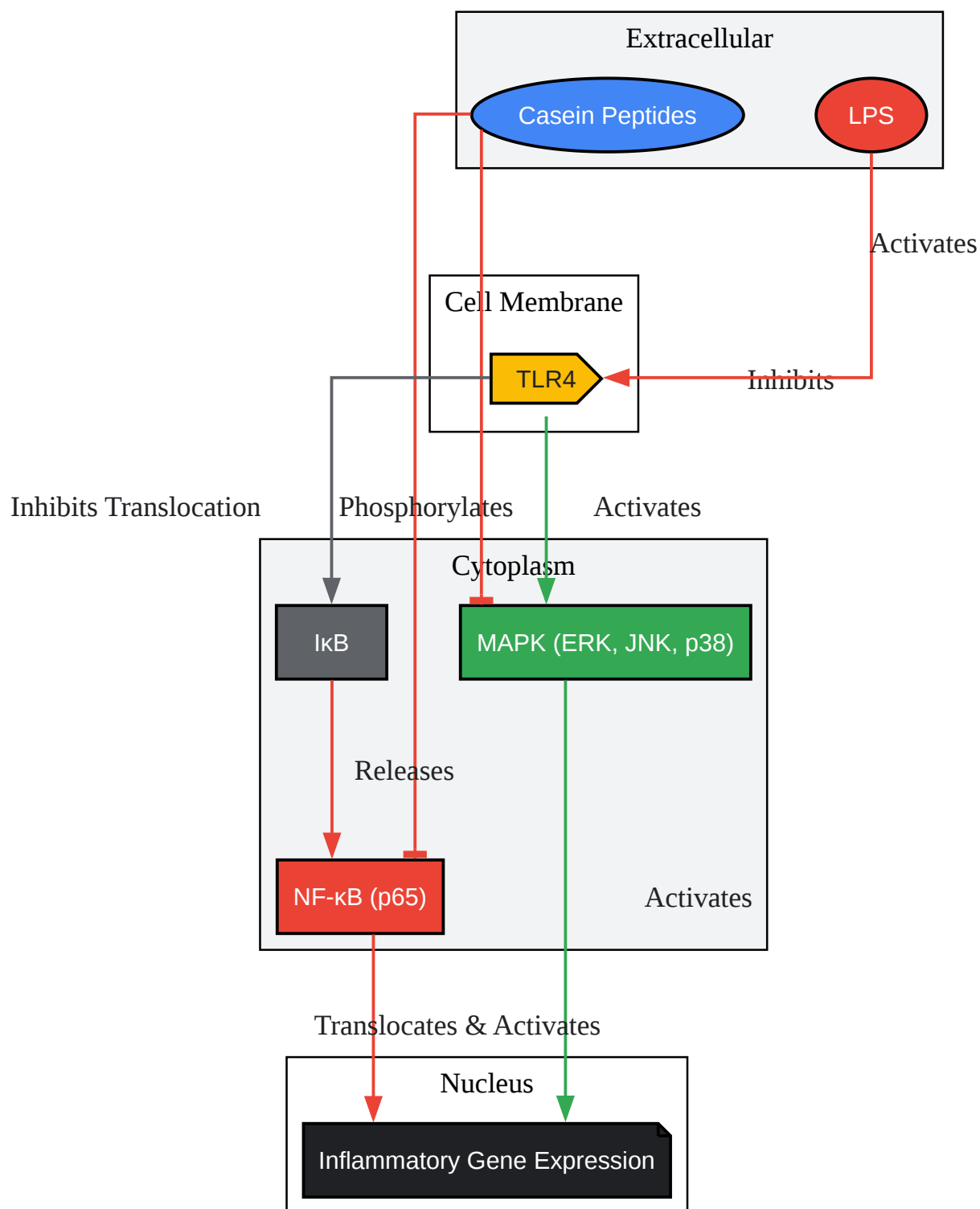


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Caption: Anti-apoptotic pathway influenced by casein peptides.

NF- κ B and MAPK Signaling Pathways

Bioactive peptides from casein can also modulate inflammatory responses through the NF- κ B and MAPK signaling pathways. This can be beneficial in reducing cellular stress.

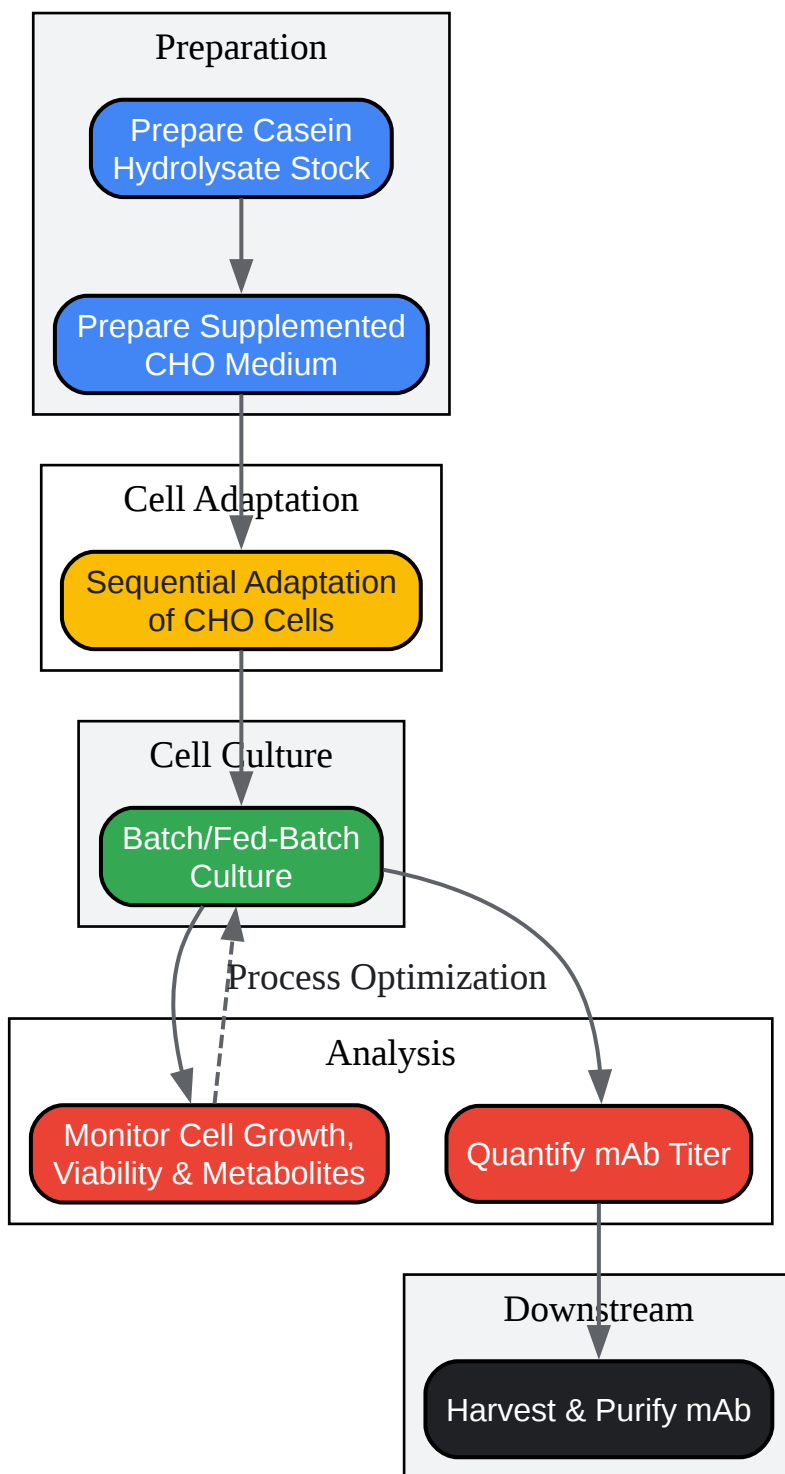


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Caption: Modulation of NF-κB and MAPK pathways by casein peptides.

Experimental Workflow

The following diagram illustrates a typical workflow for evaluating and implementing **casein hydrolysate** in a CHO cell culture process for monoclonal antibody production.



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Caption: Workflow for using **casein hydrolysate** in CHO cell culture.

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References

- 1. Combination of yeast hydrolysates to improve CHO cell growth and IgG production - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Nutrient supplementation strategy improves cell concentration and longevity, monoclonal antibody production and lactate metabolism of Chinese hamster ovary cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. d-nb.info [d-nb.info]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. Maximizing productivity of CHO cell-based fed-batch culture using chemically defined media conditions and typical manufacturing equipment - PubMed [pubmed.ncbi.nlm.nih.gov]
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